

Technical Guide: Physicochemical Properties of Methoxy-thiomethylbenzophenone Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-2'-thiomethylbenzophenone

Cat. No.: B1614018

[Get Quote](#)

Disclaimer: Extensive searches for "**2-Methoxy-2'-thiomethylbenzophenone**" did not yield a publicly documented CAS number or specific experimental data. This suggests the compound may be novel, not widely studied, or referred to under a different nomenclature. This guide presents available data on closely related and commercially available isomers, which may be of interest to researchers in drug development.

This technical guide provides a summary of the available physicochemical data for two isomers of methoxy-thiomethylbenzophenone: 2-Methoxy-4'-thiomethylbenzophenone and 3-Methoxy-2'-thiomethylbenzophenone. The information is intended for researchers, scientists, and professionals in drug development.

Molecular Structures and Identification

The core structure of these compounds is a benzophenone skeleton, featuring both a methoxy and a thiomethyl substituent on the phenyl rings. The precise positioning of these groups is critical to the molecule's chemical properties and potential biological activity.

Isomer 1: 2-Methoxy-4'-thiomethylbenzophenone

- CAS Number: 73242-08-7[1][2]
- Molecular Formula: C₁₅H₁₄O₂S[1]

- Molecular Weight: 258.34 g/mol [1]
- IUPAC Name: (2-methoxyphenyl)(4-(methylthio)phenyl)methanone

Isomer 2: 3-Methoxy-2'-thiomethylbenzophenone

- CAS Number: 750633-63-7[3]
- Molecular Formula: C₁₅H₁₂O₂S[3]
- Molecular Weight: 256.32 g/mol [3]
- IUPAC Name: (3-methoxyphenyl)(2-(methylthio)phenyl)methanone

Quantitative Physicochemical Data

The following table summarizes the key computed and experimental properties for the identified isomers to facilitate comparison.

Property	2-Methoxy-4'-thiomethylbenzophenone	3-Methoxy-2'-thiomethylbenzophenone
CAS Number	73242-08-7[1][2]	750633-63-7[3]
Molecular Formula	C ₁₅ H ₁₄ O ₂ S[1]	C ₁₅ H ₁₂ O ₂ S[3]
Molecular Weight	258.34 g/mol [1]	256.32 g/mol [3]
Topological Polar Surface Area	51.6 Å ²	Data not available
LogP (calculated)	3.65	Data not available
Hydrogen Bond Donors	0	Data not available
Hydrogen Bond Acceptors	2	Data not available
Rotatable Bonds	4	Data not available

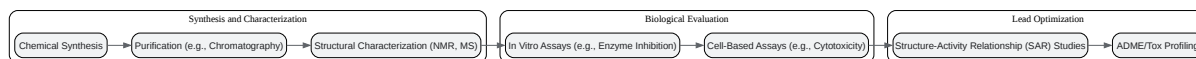
Experimental Protocols and Further Research

Due to the absence of published experimental studies specifically detailing the synthesis or biological evaluation of "**2-Methoxy-2'-thiomethylbenzophenone**," this guide cannot provide detailed experimental protocols or signaling pathway diagrams for this specific molecule.

Researchers interested in this class of compounds could potentially adapt synthetic routes for related benzophenone derivatives. A general approach might involve:

- **Friedel-Crafts Acylation:** Reacting a substituted benzoic acid (or its corresponding acyl chloride) with a substituted benzene ring in the presence of a Lewis acid catalyst. For example, reacting 2-methoxybenzoyl chloride with thioanisole.
- **Nucleophilic Aromatic Substitution:** Modifying a pre-existing benzophenone core to introduce the methoxy and thiomethyl groups.

The logical workflow for investigating a novel compound like **2-Methoxy-2'-thiomethylbenzophenone** would be as follows:



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis, characterization, and initial biological evaluation of a novel chemical entity.

Further research would be required to establish the specific biological activities and potential signaling pathways affected by these molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxy-4'-thiomethylbenzophenone | CymitQuimica [cymitquimica.com]
- 2. 73242-08-7(2-Methoxy-4'-thiomethylbenzophenone) | Kuujia.com [kuujia.com]
- 3. 750633-63-7[3-Methoxy-2'-thiomethylbenzophenone]BLDpharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Methoxy-thiomethylbenzophenone Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614018#cas-number-and-molecular-structure-of-2-methoxy-2-thiomethylbenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com